

# A Technical Guide to 2-Bromo-5-methylhexane for Research and Development

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## Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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Introduction: **2-Bromo-5-methylhexane** is a halogenated alkane, a class of organic compounds widely utilized as intermediates and building blocks in synthetic chemistry. Due to the presence of a bromine atom, a good leaving group, this molecule is a versatile substrate for various nucleophilic substitution and elimination reactions, making it a valuable reagent in the synthesis of more complex molecules for pharmaceutical and materials science research. This guide provides an in-depth overview of its chemical properties, commercial availability, quality control workflows, and representative experimental applications for researchers, scientists, and drug development professionals.

## Physicochemical and Structural Data

Accurate identification and characterization are paramount in a research setting. The fundamental properties of **2-Bromo-5-methylhexane** are summarized below.

Property	Value	Reference(s)
CAS Number	6570-93-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	179.10 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2-bromo-5-methylhexane	<a href="#">[1]</a>
SMILES	CC(C)CCC(C)Br	<a href="#">[1]</a> <a href="#">[4]</a>
MDL Number	MFCD07780428	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

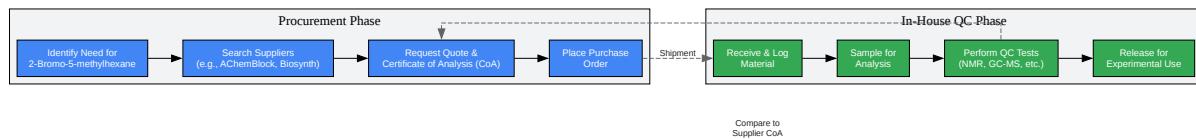
## Commercial Suppliers and Typical Specifications

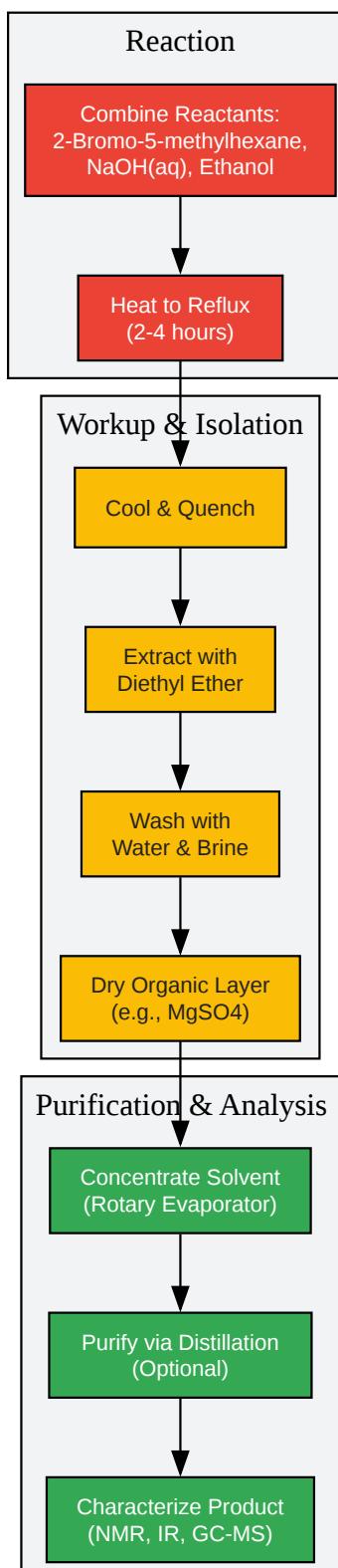
**2-Bromo-5-methylhexane** is available from various chemical suppliers, typically on a research scale. While catalogues and stock levels are subject to change, the following companies have been identified as commercial sources. Researchers are advised to request a Certificate of Analysis (CoA) for lot-specific data.

Supplier	Brand/Catalog ID (Example)	Typical Purity	Notes
AChemBlock	U136172	95%	Provides building blocks for research. <a href="#">[1]</a>
CymitQuimica	IN-DA003GQ5 (Indagoo)	95%	Intended for laboratory use only. <a href="#">[2]</a>
BLD Pharm	6570-93-0	Not specified	Offers CoA inquiry and online ordering. <a href="#">[3]</a>
Biosynth	GAA57093	Not specified	For research purposes only. <a href="#">[4]</a>
Lab-Chemicals.com	Not specified	Not specified	Supplier of laboratory-grade chemicals. <a href="#">[6]</a>

## Procurement and Quality Control Workflow

Ensuring the identity and purity of starting materials is a critical first step in any experimental campaign. The following diagram illustrates a standard workflow for procuring and qualifying a chemical reagent like **2-Bromo-5-methylhexane**.





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## References

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- 2. 2-Bromo-5-methylhexane | CymitQuimica [cymitquimica.com]
- 3. 6570-93-0|2-Bromo-5-methylhexane|BLD Pharm [bldpharm.com]
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